

Proper Disposal Procedures for S-Adenosyl-DL-methionine

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Compound of Interest

Compound Name: *S-Adenosyl-DL-methionine*

Cat. No.: *B104048*

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This guide provides essential safety and logistical information for the proper disposal of **S-Adenosyl-DL-methionine** (SAME) in a laboratory setting. Adherence to these procedural steps is critical for ensuring personnel safety and environmental compliance.

I. Safety and Hazard Summary

S-Adenosyl-DL-methionine, particularly in its salt forms like disulfate tosylate, is classified as a hazardous substance. It is crucial to handle this compound with appropriate care.

Hazard Classification & Handling Precautions	Reference
GHS Classification	Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)[1]
Signal Word	Danger[1]
Hazard Statements	H314: Causes severe skin burns and eye damage.[1] H318: Causes serious eye damage.[1]
Precautionary Statements	P260: Do not breathe dusts or mists.[1] P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Environmental Precautions	Do not allow the product to enter drains, sewers, surface, or ground water.[1][2][3] It is considered slightly hazardous for water.[1]

II. Personal Protective Equipment (PPE)

Before handling **S-Adenosyl-DL-methionine** for disposal, ensure the following personal protective equipment is worn:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield that conforms to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.[2][4]
- Respiratory Protection: If dust formation is likely, use a NIOSH-approved respirator.[3][4]

III. Step-by-Step Disposal Protocol

The recommended method for the disposal of **S-Adenosyl-DL-methionine** is through a licensed professional waste disposal service.

Step 1: Preparation for Disposal

- Segregate Waste: Do not mix **S-Adenosyl-DL-methionine** with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office or the licensed disposal company.
- Containerization:
 - Place surplus or expired **S-Adenosyl-DL-methionine** in a clearly labeled, sealed, and suitable container for chemical waste.[\[2\]](#)
 - Ensure the container is compatible with the chemical and will not leak.
 - Label the container with the full chemical name ("**S-Adenosyl-DL-methionine**"), the relevant hazard pictograms (e.g., corrosive), and the date of accumulation.

Step 2: Handling Small Spills

In the event of a small spill, follow these procedures:

- Evacuate and Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from spreading and from entering drains.[\[1\]](#)
- Clean-up:
 - For solid spills, carefully sweep or scoop up the material to avoid creating dust.
 - Place the collected material into a designated, sealed container for hazardous waste.
 - Clean the spill area thoroughly with soap and water.[\[1\]](#)

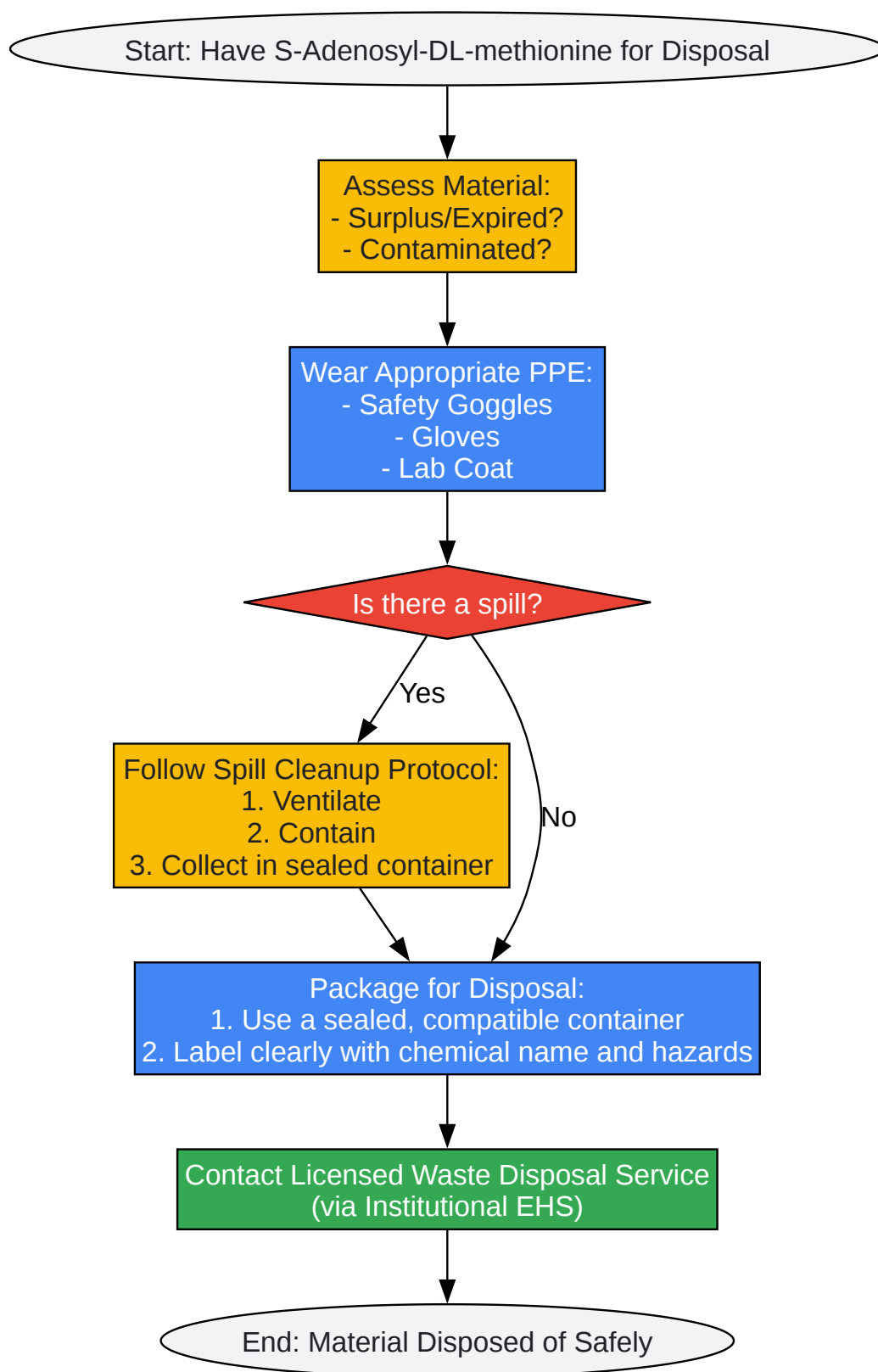
- **Dispose of Clean-up Materials:** All materials used for clean-up (e.g., paper towels, absorbent pads) should be placed in the same hazardous waste container as the spilled chemical.

Step 3: Final Disposal

- **Contact a Licensed Disposal Company:** The primary and recommended method of disposal is to "offer surplus and non-recyclable solutions to a licensed disposal company."^[2] Your institution's EHS office will have approved vendors for this service.
- **Chemical Incineration (Alternative, Professional Use Only):** An alternative method, to be performed only by licensed professionals, involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber. This should not be attempted in a standard laboratory setting.
- **Contaminated Packaging:** Dispose of the original, empty container as unused product in the same manner as the chemical itself.^[2]

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **S-Adenosyl-DL-methionine**.



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Caption: Workflow for the safe disposal of **S-Adenosyl-DL-methionine**.

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